

An In-depth Technical Guide on Methylated Glucose Derivatives

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,6-Di-o-methyl-d-glucose

Cat. No.: B15180738 Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide serves as a resource for researchers and professionals in the fields of biochemistry, pharmacology, and drug development who are interested in methylated derivatives of D-glucose. While the specific compound **2,6-Di-O-methyl-D-glucose** was the focus of the initial inquiry, a comprehensive search of chemical databases and scientific literature did not yield a specific CAS number or detailed experimental data for this particular isomer. This suggests that **2,6-Di-O-methyl-D-glucose** may be a rare or novel compound with limited publicly available information.

In light of this, this guide provides a detailed overview of closely related and well-characterized di-O-methylated D-glucose isomers. The data presented herein has been compiled from various scientific sources and is intended to provide a comparative reference for researchers working with methylated carbohydrates.

Physicochemical Properties of Di-O-methyl-Dglucose Isomers

The following table summarizes the key physicochemical properties of several known di-O-methyl-D-glucose isomers. This data is essential for the identification, handling, and experimental use of these compounds.



Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2,3-Di-O-methyl-D- glucose	4261-27-2[1][2]	C ₈ H ₁₆ O ₆ [2]	208.21[2]
2,4-Di-O-methyl-D- glucose	19887-43-5	C8H16O6	208.21
3,4-Di-O-methyl-D-glucose	4060-06-6	C8H16O6	208.21
3,5-Di-O-methyl-D-glucose	Not Available	C8H16O6	208.21
4,6-Di-O-methyl-D- glucose	20798-53-0	C8H16O6	208.21
3-O-methyl-D-glucose	13224-94-9	C7H14O6	194.18

Note: Data for some isomers is not readily available in public databases.

Experimental Protocols

Due to the lack of specific experimental protocols for **2,6-Di-O-methyl-D-glucose**, this section will outline a general methodology for the synthesis of a related, well-studied compound, α -Methyl-d-glucoside, as described in Organic Syntheses. This can serve as a foundational protocol that may be adapted for the synthesis of other methylated glucose derivatives.

Synthesis of α -Methyl-d-glucoside[3]

Materials:

- Anhydrous D-glucose
- Anhydrous, acetone-free methyl alcohol
- Dry hydrogen chloride gas
- · Anhydrous sodium carbonate



- · Round-bottomed flask (2-liter) with a reflux condenser
- Mechanical stirrer

Procedure:

- A solution of hydrogen chloride in methyl alcohol is prepared by passing dry hydrogen chloride gas into 1.5 kg of anhydrous methyl alcohol until a 1% concentration is achieved.
- 500 g of anhydrous D-glucose is added to this solution in a 2-liter round-bottomed flask equipped with a reflux condenser.
- The mixture is heated on a steam bath and boiled under reflux for an extended period (e.g., seventy-two hours).
- After reflux, the solution is concentrated to approximately 800 cc by distillation under reduced pressure.
- The concentrated solution is chilled to 0°C and inoculated with a crystal of α-methyl-dglucoside, then allowed to stand at 0°C for twenty-four hours to facilitate crystallization.
- The crystalline product is filtered by suction and washed with cold methyl alcohol.
- The crude product can be purified by recrystallization from methyl alcohol.

Signaling Pathways and Biological Activity

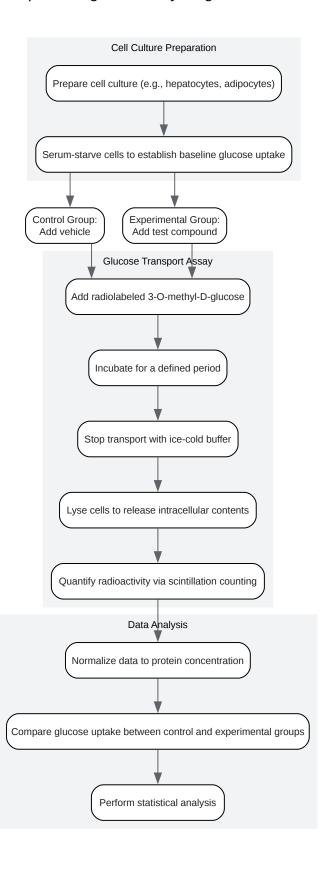
Information regarding the specific biological activity and signaling pathways of **2,6-Di-O-methyl-D-glucose** is not available. However, studies on related compounds, such as 3-O-methyl-D-glucose (3-OMG), provide insights into how methylated sugars can interact with biological systems.

3-OMG is a non-metabolizable glucose analog that is transported into cells by glucose transporters but is not phosphorylated by hexokinase.[4][5] This property makes it a valuable tool for studying glucose transport independently of downstream metabolic events.

Logical Workflow for Studying Glucose Transport Using 3-O-methyl-D-glucose



The following diagram illustrates a typical experimental workflow for investigating the effects of a substance on glucose transport using 3-O-methyl-D-glucose.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2,3-di-O-methyl-D-glucose | 4261-27-2 [chemicalbook.com]
- 2. 2,3 Di-O-methyl-D-glucose | C8H16O6 | CID 18390978 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide on Methylated Glucose Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15180738#2-6-di-o-methyl-d-glucose-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com